

Compound of Interest

Compound Name: 2-Vanillin-d3

Cat. No.: B13438151

An In-depth Technical Guide to 2-Vanillin-d3

Abstract

This technical guide provides a comprehensive overview of **2-Vanillin-d3** (2-Hydroxy-3-methoxybenzaldehyde-d3), a deuterated analog of 2-vanillin. standard in quantitative mass spectrometry. The guide aims to offer both foundational knowledge and practical insights into the utilization of this stable

Introduction

2-Vanillin, or 2-hydroxy-3-methoxybenzaldehyde, is an organic compound and an isomer of the more commonly known vanillin (4-hydroxy-3-methoxy its chemical behavior.

2-Vanillin-d3 is the deuterated form of 2-vanillin, where three hydrogen atoms in the methoxy group are replaced by deuterium atoms. This isotopic substitution normalizes variations in sample preparation and instrument response.^{[5][6]} This guide will explore the essential techniques

Chemical Structure and Isotopic Labeling

The chemical structure of **2-Vanillin-d3** is fundamental to its function. The molecule consists of a benzene ring substituted with a hydroxyl group, a de

Significance of Deuterium Labeling: The three deuterium atoms on the methoxy group provide a stable, non-radioactive isotopic label. This specific label is used in mass spectrometry.^[6]

```
graph "Chemical_Structure_of_2-Vanillin-d3" {
  layout=neato;
  node [shape=plaintext];
  A [label=""];
  B [label=""];
  C [label=""];
  D [label=""];
  E [label=""];
  F [label=""];
  G [label="O"];
  H [label="H"];
  I [label="O"];
  J [label="C"];
  K [label="D"];
  L [label="D"];
  M [label="D"];
  N [label="C"];
  O [label="H"];
  P [label="O"];
```

```
A -- B [len=1.5];
B -- C [len=1.5];
C -- D [len=1.5];
D -- E [len=1.5];
E -- F [len=1.5];
F -- A [len=1.5];
```

```
A -- G [len=1.2];
G -- H [len=1.0];
```

```
B -- I [len=1.2];
I -- J [len=1.2];
J -- K [len=1.0];
J -- L [len=1.0];
J -- M [len=1.0];
```

```
D -- N [len=1.2];
N -- O [len=1.0, style=dashed];
N -- P [len=1.0];
```

```
node[shape=circle, style=filled, fillcolor="#F1F3F4", fontcolor="#202124", fixedsize=true, width=0.5, height=0.5];
A; B; C; D; E; F; J; N;
node[shape=plaintext, fontcolor="#202124"];
G; H; I; K; L; M; O; P;
}
```

Caption: A general workflow for the synthesis of **2-Vanillin-d3**.

Detailed Protocol:

-

Reaction Setup: In a round-bottom flask, dissolve 2,3-dihydroxybenzaldehyde in a suitable polar aprotic solv

- Base Addition: Add a slight excess of a weak base, such as potassium carbonate, to deprotonate the more acidic starting material.
- Methylation: Add deuterated methyl iodide (CD_3I) to the reaction mixture. The amount should be stoichiometric to the starting material.
- Reaction: Stir the mixture at room temperature or under gentle reflux for several hours until the reaction is complete.
- Workup: After cooling, filter the mixture to remove the base. Quench the reaction by adding water.
- Extraction: Extract the aqueous layer with an organic solvent like ethyl acetate.
- Purification: Combine the organic layers, dry over anhydrous sodium sulfate, and evaporate the solvent under reduced pressure.

Analytical Characterization

The identity and purity of **2-Vanillin-d3** are confirmed using various analytical techniques, with Mass Spectrometry being the most definitive.

Mass Spectrometry (MS): MS is used to confirm the molecular weight and the incorporation of deuterium atoms.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ¹H NMR: The proton NMR spectrum will show the absence of a signal for the methoxy protons, which is typical
- ¹³C NMR: The carbon NMR spectrum will show a characteristic triplet for the deuterated methoxy carbon due to

Analytical Workflow for Quality Control:

```
```.dot
digraph "Analytical_Workflow" {
 graph [rankdir="TB", splines=ortho];
 node [shape=box, style=rounded, fontname="Arial", fontsize=10, fillcolor="#F1F3F4", fontcolor="#202124"];
 edge [fontname="Arial", fontsize=9, color="#5F6368"];

 sample [label="2-Vanillin-d3 Sample", shape=ellipse, style=filled, fillcolor="#EA4335", fontcolor="#FFFFFF"];
 dissolve [label="Dissolve in appropriate solvent\n(e.g., Acetonitrile for LC-MS, CDCl3 for NMR)"];
 lcms [label="LC-MS Analysis"];
 nmr [label="NMR Spectroscopy\n(1H and 13C)"];
 data_lcms [label="Confirm Molecular Weight\n(m/z = 155) and Purity"];
 data_nmr [label="Confirm Structure and\nIsotopic Labeling Position"];
 report [label="Generate Certificate of Analysis", shape=document, style=filled, fillcolor="#FBBC05", fontcolor=white];

 sample -> dissolve;
 dissolve -> lcms;
 dissolve -> nmr;
 lcms -> data_lcms;
 nmr -> data_nmr;
 data_lcms -> report;
 data_nmr -> report;
}
```

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. Benzaldehyde, 2-hydroxy-3-methoxy- [webbook.nist.gov]
- 2. o-Vanillin | C<sub>8</sub>H<sub>8</sub>O<sub>3</sub> | CID 8991 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Hydroxy-3-methoxybenzaldehyde | CymitQuimica [cymitquimica.com]
- 4. Vanillin-(methoxy-d3) D 99atom , 99 CP 74495-74-2 [sigmaaldrich.com]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- To cite this document: BenchChem. [Chemical structure and properties of 2-Vanillin-d3]. BenchChem, [2026]. [Online PDF]. Available at: [https://ww

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

